

Personal protective equipment for handling 2-Aminoisonicotinic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminoisonicotinic acid

Cat. No.: B083458

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Essential Safety and Handling Guide for 2-Aminoisonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Aminoisonicotinic acid** (CAS No. 13362-28-2), ensuring the safety of laboratory personnel and the integrity of research. Adherence to these procedures is critical for minimizing risks and establishing a secure operational environment.

Hazard Identification and Classification

2-Aminoisonicotinic acid is a white to off-white powder that presents several health hazards. [1] It is crucial to understand these risks before handling the substance. The primary hazards are outlined in the GHS classification below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Irritation	2	H315: Causes skin irritation.[2] [3][4]
Eye Irritation	2	H319: Causes serious eye irritation.[2][3][4]
Specific target organ toxicity — Single exposure (Respiratory system)	3	H335: May cause respiratory irritation.[2][3][4]

Signal Word: Warning[[2](#)][[3](#)][[4](#)]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following table details the required PPE for handling **2-Aminoisonicotinic acid**.

Body Part	PPE Required	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles. [5]	Must be compliant with EN 166 (EU) or NIOSH (US) standards. [5]
Hands	Chemical-resistant gloves.	Inspect gloves for integrity before each use. [5] Recommended materials include nitrile rubber or butyl rubber. [3] Use proper glove removal technique to avoid skin contact. [5]
Body	Laboratory coat.	To protect against incidental skin contact.
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 136 approved respirator may be required for large quantities or in cases of insufficient ventilation. [4]	Avoid breathing dust. [2][3][5]

Safe Handling and Storage

Proper handling and storage are essential to maintain the chemical's stability and prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]\[5\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- Wash hands thoroughly after handling.[\[2\]\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container.[2][3]
- Keep in a dry, cool, and well-ventilated place.[2][3]
- Store away from strong oxidizing agents, strong acids, and strong bases.[3][4]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[2][3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2][3] Remove contaminated clothing and wash it before reuse.[2] If skin irritation persists, seek medical attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][3][5] Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Seek medical attention.[4]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area.
- Wear appropriate PPE as detailed in Section 2.
- Avoid breathing dust.

- Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[3][4][5]
- Do not let the chemical enter drains.[5]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of as unused product.[5]

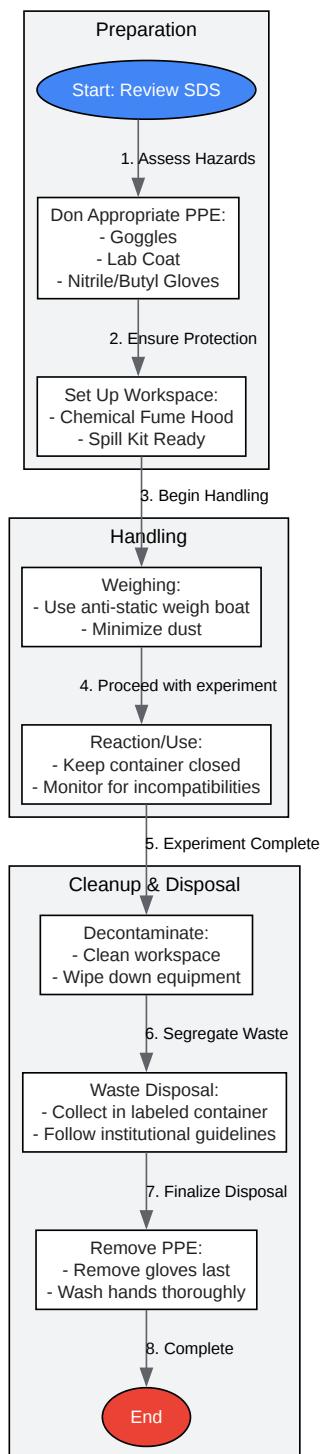
Physical and Chemical Properties

Property	Value
CAS Number	13362-28-2[1][6][7]
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [6][8]
Molecular Weight	138.12 g/mol [6][8]
Appearance	Off-white to brown powder[6]
Melting Point	300-302 °C[6]

Safe Handling Workflow for 2-Aminoisonicotinic Acid

The following diagram outlines the logical workflow for the safe handling of **2-Aminoisonicotinic acid**, from preparation to disposal.

Workflow for Safe Handling of 2-Aminoisonicotinic Acid

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Aminoisonicotinic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083458#personal-protective-equipment-for-handling-2-aminoisonicotinic-acid>

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